

# A Technical Guide to Dimethyl d-Tartrate: Commercial Availability, Purity, and Synthetic Applications

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Compound of Interest		
Compound Name:	Dimethyl d-tartrate	
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#### Introduction

**Dimethyl d-tartrate**, a diester derivative of d-tartaric acid, is a pivotal chiral building block in modern organic synthesis. Its stereochemically defined structure, possessing two adjacent chiral centers, makes it an invaluable starting material and auxiliary for the asymmetric synthesis of a wide array of complex molecules, particularly in the pharmaceutical and agrochemical industries. This technical guide provides an in-depth overview of the commercial sources of **Dimethyl d-tartrate**, its typical purity specifications, and detailed experimental protocols for its synthesis, purification, and analysis. Furthermore, it illustrates its central role in asymmetric synthesis through a logical workflow diagram.

## **Commercial Sources and Purity**

**Dimethyl d-tartrate** is readily available from a variety of chemical suppliers. The purity of the commercially available product is generally high, with most suppliers offering grades suitable for research and development as well as larger-scale manufacturing. The table below summarizes the offerings from several prominent suppliers.



Supplier	Product Name	CAS Number	Stated Purity/Assa y	Optical Purity (e.e.)	Appearance
Chem-Impex	D(-)-Dimethyl D-tartrate	13171-64-7	≥ 99.5% (Assay)[1]	Not Specified	Transparent liquid or white mass solid[1]
Chengdu Likai Chiral Tech Co., Ltd.	Dimethyl D- tartrate (D- DMT)	13171-64-7	≥ 99.0%[2]	≥ 99.0%[2]	White mass solid or colorless oil- like liquid[2]
Laksh Finechem Private Limited	Dimethyl D Tartrate	13171-64-7	99%[3]	99.0% Min[3]	Colorless to pale yellowish liquid[3]
Sigma- Aldrich	(-)-Dimethyl D-tartrate	13171-64-7	99%[4]	≥99% (GLC) [4]	Solid[4]
Thermo Scientific Chemicals	Dimethyl D- tartrate, 99%	13171-64-7	99%[5]	Not Specified	Not Specified
Capot Chemical Co., Ltd.	(-)-Dimethyl D-tartrate	13171-64-7	98% (Min, HPLC)[6]	Not Specified	Not Specified
Amerigo Scientific	(−)-Dimethyl D-tartrate (99%)	13171-64-7	99%[7]	Not Specified	Not Specified

## **Experimental Protocols**

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **Dimethyl d-tartrate**, compiled from established chemical literature and analogous procedures.



## Synthesis: Fischer Esterification of D-Tartaric Acid

The most common method for the preparation of **Dimethyl d-tartrate** is the Fischer esterification of D-tartaric acid with methanol, catalyzed by a strong acid.

#### Materials:

- D-Tartaric Acid
- · Anhydrous Methanol
- Concentrated Sulfuric Acid (or other suitable acid catalyst like Amberlyst 15)
- Sodium Bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous Magnesium Sulfate or Sodium Sulfate

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend D-tartaric acid in an excess of anhydrous methanol.
- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the stirred suspension.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Remove the excess methanol under reduced pressure using a rotary evaporator.
  - Dissolve the residue in ethyl acetate.



- Carefully wash the organic layer with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst. Repeat until effervescence ceases.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Isolation: Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **Dimethyl d-tartrate**.

#### **Purification**

The crude product can be purified by either vacuum distillation or recrystallization.

- Vacuum Distillation: This is a suitable method for purifying the oily liquid form of **Dimethyl d-tartrate**. The crude product is heated under reduced pressure, and the fraction corresponding to the boiling point of **Dimethyl d-tartrate** (approx. 157-159 °C at 11 mmHg[3]) is collected.
- Recrystallization: For the solid form, recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) can be employed to obtain highly pure crystalline material.

#### **Purity Analysis**

The chemical and optical purity of **Dimethyl d-tartrate** are typically determined using chromatographic techniques.

- 1. High-Performance Liquid Chromatography (HPLC) for Chemical Purity
- Instrumentation: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.01 M Potassium Dihydrogen Phosphate, pH adjusted to 2.6 with phosphoric acid) and an organic solvent like acetonitrile or methanol.[8]
- Flow Rate: 1.0 mL/min.

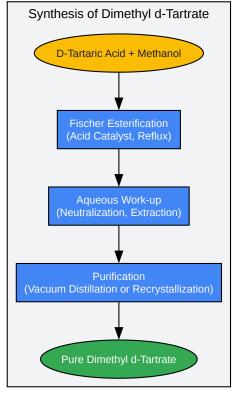


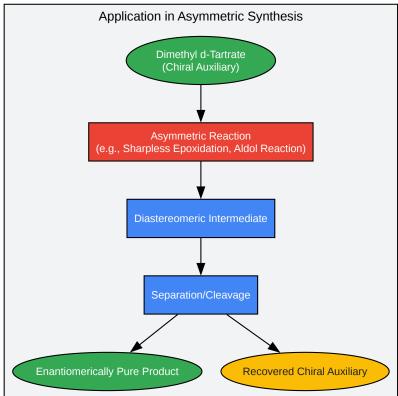
- Detection: UV at 210 nm.[8]
- Sample Preparation: Dissolve a known amount of the sample in the mobile phase.
- Analysis: Inject the sample and analyze the chromatogram for the area percentage of the main peak, which corresponds to the purity.
- 2. Gas Chromatography (GC) for Enantiomeric Excess (Optical Purity)
- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID) and a chiral capillary column.
- Column: A chiral stationary phase column suitable for separating enantiomers of esters (e.g., a cyclodextrin-based column).
- · Carrier Gas: Helium or Nitrogen.
- Temperature Program: An optimized temperature ramp to ensure baseline separation of the d- and l-enantiomers.
- Sample Preparation: The sample may require derivatization to improve volatility and separation, although direct analysis is often possible.
- Analysis: The enantiomeric excess is calculated from the peak areas of the two enantiomers in the chromatogram.

## Mandatory Visualizations Workflow for Synthesis and Application in Asymmetric Synthesis

The following diagram illustrates the general workflow from the synthesis of **Dimethyl d-tartrate** to its application as a chiral auxiliary in asymmetric synthesis.







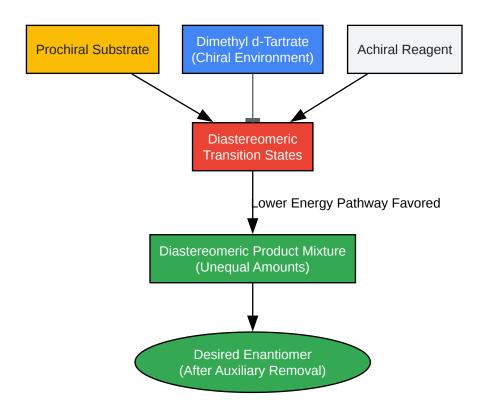
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Caption: Workflow of **Dimethyl d-tartrate** synthesis and its use in asymmetric synthesis.



## **Logical Relationship in Asymmetric Synthesis**

This diagram illustrates the logical role of **Dimethyl d-tartrate** in inducing stereoselectivity in a chemical reaction.



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Caption: Role of **Dimethyl d-tartrate** in creating a chiral environment for stereoselective reactions.

#### Conclusion

**Dimethyl d-tartrate** remains a cornerstone of asymmetric synthesis, valued for its high purity, ready availability, and versatile reactivity. This guide provides drug development professionals and researchers with a comprehensive resource on its commercial landscape and practical application. The detailed protocols and illustrative diagrams offer a foundation for the effective utilization of this critical chiral building block in the synthesis of enantiomerically pure molecules. As the demand for stereochemically defined pharmaceuticals and agrochemicals continues to grow, the importance of **Dimethyl d-tartrate** in enabling efficient and selective synthetic routes is poised to increase further.



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